

Physical properties of 3-Methoxybutane-1-thiol (boiling point, density)

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Compound of Interest

Compound Name: 3-Methoxybutane-1-thiol

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Technical Guide: Physical Properties of 3-Methoxybutane-1-thiol

For Researchers, Scientists, and Drug Development Professionals

Abstract: This document provides a technical overview of the key physical properties of **3-Methoxybutane-1-thiol**, specifically its boiling point and density. Due to a lack of available experimental data in peer-reviewed literature and chemical databases, this guide focuses on established methodologies for the experimental determination of these properties. Detailed protocols are provided to enable researchers to accurately measure the boiling point and density of **3-Methoxybutane-1-thiol** or analogous compounds in a laboratory setting.

Introduction

3-Methoxybutane-1-thiol is an organosulfur compound with potential applications in various fields of chemical research and development. A thorough understanding of its physical properties is fundamental for its handling, purification, and use in synthetic protocols. This guide addresses the determination of two such critical properties: boiling point and density.

Physical Properties of 3-Methoxybutane-1-thiol

A comprehensive search of scientific databases reveals a lack of experimentally determined values for the boiling point and density of **3-Methoxybutane-1-thiol**. It is common for novel or

less-studied compounds to have incomplete physical property data. Therefore, this guide provides detailed experimental protocols for the determination of these values.

Table 1: Physical Property Data for **3-Methoxybutane-1-thiol**

Physical Property	Experimental Value	Predicted/Estimated Value
Boiling Point	Data not available	Not readily available
Density	Data not available	Not readily available

Experimental Protocols for Property Determination

The following sections outline standard laboratory procedures for determining the boiling point and density of a liquid organic compound such as **3-Methoxybutane-1-thiol**.

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.^[1] This can be accurately measured using several techniques, with the choice often depending on the amount of sample available.^[1]

3.1.1. Thiele Tube Method (Microscale)

This method is advantageous as it requires a small amount of the sample (less than 0.5 mL).^[2]

- Apparatus: Thiele tube, thermometer, capillary tube (sealed at one end), rubber band or wire, heating oil (mineral oil or silicone oil), and a heat source (Bunsen burner or heating mantle).
- Procedure:
 - A small amount of **3-Methoxybutane-1-thiol** is placed in a small test tube.
 - A capillary tube, sealed at one end, is inverted and placed inside the test tube containing the sample.
 - The test tube is attached to a thermometer.
 - The assembly is placed in a Thiele tube containing heating oil, ensuring the sample is immersed in the oil.

- The side arm of the Thiele tube is gently heated, causing the oil to circulate and heat the sample uniformly.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Heating is discontinued, and the apparatus is allowed to cool slowly.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube.^[3]

3.1.2. Simple Distillation Method (Macroscale)

For larger sample volumes (> 5 mL), a simple distillation provides both purification and a boiling point measurement.^{[1][4]}

- Apparatus: Distillation flask, condenser, receiving flask, thermometer, heating mantle, and boiling chips.
- Procedure:
 - The distillation flask is charged with **3-Methoxybutane-1-thiol** and a few boiling chips to ensure smooth boiling.
 - The apparatus is assembled for simple distillation, with the thermometer bulb positioned just below the side arm leading to the condenser.
 - The liquid is heated to a boil.
 - The temperature is recorded when the vapor condensation ring is stable on the thermometer bulb and the first drop of distillate is collected. This temperature represents the boiling point.^[5]

Density is the mass of a substance per unit volume. For liquids, it is commonly measured using a pycnometer or a hydrometer.^[6]

3.2.1. Pycnometer Method

This method provides a very accurate determination of density.

- Apparatus: Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it), analytical balance, and a constant temperature water bath.
- Procedure:
 - The empty pycnometer is cleaned, dried, and its mass is accurately determined.
 - The pycnometer is filled with distilled water and placed in a constant temperature water bath until it reaches thermal equilibrium. The mass of the pycnometer filled with water is then measured.
 - The pycnometer is emptied, dried, and then filled with **3-Methoxybutane-1-thiol**.
 - The mass of the pycnometer filled with the sample is determined at the same constant temperature.
 - The density of the sample is calculated using the following formula: $\text{Density of Sample} = (\text{Mass of Sample} / \text{Mass of Water}) * \text{Density of Water at the experimental temperature}$.

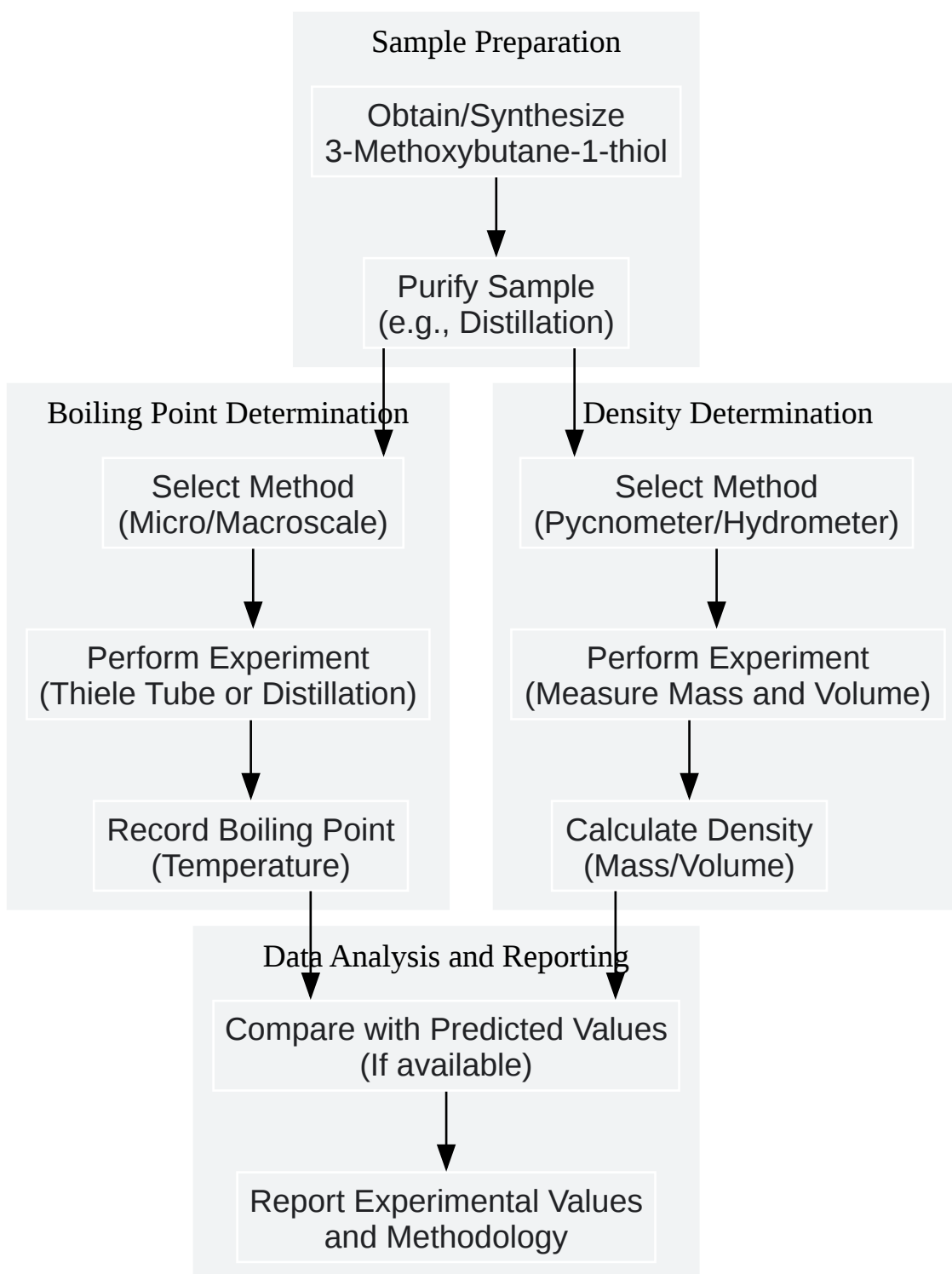
3.2.2. Hydrometer Method

This method is quicker but generally less accurate than the pycnometer method.^[6]

- Apparatus: Hydrometer, a graduated cylinder of appropriate size.
- Procedure:
 - The graduated cylinder is filled with **3-Methoxybutane-1-thiol** to a level that will allow the hydrometer to float freely without touching the bottom or sides.
 - The hydrometer is gently lowered into the liquid until it floats.
 - The density is read from the scale on the hydrometer at the point where the surface of the liquid meets the stem.

Workflow for Physical Property Determination

The following diagram illustrates the logical workflow for the experimental determination of the physical properties of a liquid compound like **3-Methoxybutane-1-thiol**.



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Caption: Workflow for the experimental determination of boiling point and density.

Conclusion

While experimental data for the boiling point and density of **3-Methoxybutane-1-thiol** are not readily available, this guide provides researchers with the necessary detailed protocols to determine these crucial physical properties. The application of these standard methodologies will ensure the generation of reliable and accurate data, which is essential for the advancement of research and development involving this compound.

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